

The Elusive Structure of 4'-Hydroxypiptocarphin A: A Technical Overview

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Compound of Interest

Compound Name: 4'-Hydroxypiptocarphin A

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Introduction

4'-Hydroxypiptocarphin A is a sesquiterpene lactone, a class of natural products known for a wide range of biological activities. This technical guide aims to provide an in-depth overview of the structure of **4'-Hydroxypiptocarphin A**. However, despite extensive searches of scientific literature and chemical databases, a definitive, publicly available elucidated structure, including its specific stereochemistry, remains elusive. This document summarizes the currently available information and outlines the general characteristics and potential biological significance of this compound class.

Chemical and Physical Properties

Based on available data from chemical suppliers, the fundamental properties of **4'-Hydroxypiptocarphin A** are summarized below. It is important to note that this information has not been independently verified through published, peer-reviewed research.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₆ O ₁₀	[1]
Molecular Weight	438.429 g/mol	[1]

Structural Elucidation: A Knowledge Gap

The precise chemical structure of **4'-Hydroxypiptocarphin A**, which includes the arrangement of atoms and the stereochemical configuration, is not available in the public domain. The process of structure elucidation for a novel natural product typically involves a series of sophisticated analytical techniques.

General Experimental Protocol for Structure Elucidation of Sesquiterpene Lactones

The isolation and structural characterization of a novel sesquiterpene lactone like **4'-Hydroxypiptocarphin A** would generally follow a protocol similar to the one outlined below. This is a generalized procedure and specific details would vary depending on the compound and the research laboratory.

- Extraction and Isolation:
 - The plant material (e.g., from the *Piptocarpha* genus) is harvested, dried, and ground.
 - The powdered material undergoes solvent extraction, often starting with a non-polar solvent and progressing to more polar solvents to isolate a crude extract.
 - The crude extract is then subjected to various chromatographic techniques, such as column chromatography (often on silica gel), preparative thin-layer chromatography (TLC), and high-performance liquid chromatography (HPLC), to isolate the pure compound.
- Spectroscopic Analysis:
 - Mass Spectrometry (MS): High-resolution mass spectrometry (HR-MS) is used to determine the exact molecular weight and elemental composition of the isolated compound, allowing for the determination of its molecular formula.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR spectroscopy provides information about the number and types of protons in the molecule and their neighboring atoms.

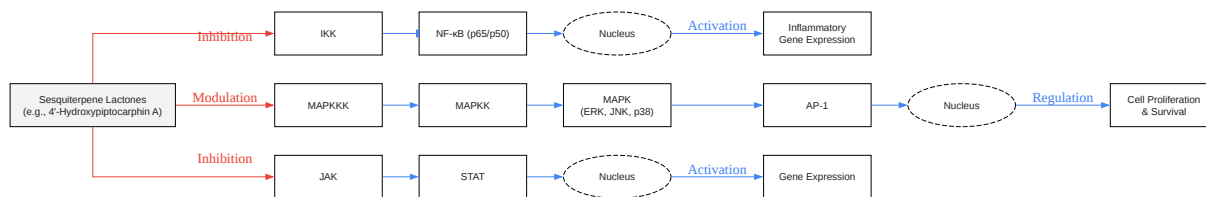
- ^{13}C NMR spectroscopy reveals the number and types of carbon atoms.
- 2D NMR techniques, such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), are crucial for establishing the connectivity between atoms and assembling the carbon skeleton of the molecule.
- NOESY (Nuclear Overhauser Effect Spectroscopy) or ROESY (Rotating-frame Overhauser Effect Spectroscopy) experiments are employed to determine the relative stereochemistry of the molecule by identifying protons that are close to each other in space.
- Infrared (IR) Spectroscopy: This technique is used to identify the presence of specific functional groups, such as hydroxyl (-OH), carbonyl (C=O), and carbon-carbon double bonds (C=C).
- Ultraviolet-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy can indicate the presence of chromophores, such as conjugated double bonds, within the molecule.
- Crystallography (Optional but Definitive):
 - If a suitable single crystal of the compound can be grown, X-ray crystallography provides the most definitive three-dimensional structure, including the absolute stereochemistry.

Potential Biological Activity and Signaling Pathways

While specific biological data for **4'-Hydroxypiptocarphin A** is not available, sesquiterpene lactones as a class are known to exhibit a variety of biological activities, including anti-inflammatory, anti-cancer, and anti-microbial effects. The biological activity of these compounds is often attributed to the presence of an α,β -unsaturated γ -lactone moiety, which can react with nucleophiles, particularly the thiol groups of cysteine residues in proteins.

Several key signaling pathways are known to be modulated by sesquiterpene lactones. It is plausible that **4'-Hydroxypiptocarphin A** could interact with one or more of these pathways.

Potential Signaling Pathways Modulated by Sesquiterpene Lactones



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Caption: Generalized signaling pathways potentially modulated by sesquiterpene lactones.

Conclusion

While the molecular formula and weight of **4'-Hydroxypiptocarphin A** are documented by chemical suppliers, a comprehensive understanding of its chemical structure, particularly its stereochemistry, is currently lacking in publicly accessible scientific literature. The absence of this foundational data precludes a detailed analysis of its structure-activity relationships and specific biological functions. Further research, beginning with the isolation and complete structural elucidation of **4'-Hydroxypiptocarphin A**, is necessary to unlock its potential for drug discovery and development. The general protocols and potential biological targets outlined in this guide provide a framework for such future investigations.

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References

- 1. 4'-Hydroxypiptocarphin A | CymitQuimica [cymitquimica.com]

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